

Technical Support Center: Polynitro Aromatic Compounds (PNACs)

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Compound of Interest

Compound Name: 2,9-Dinitroanthracene

CAS No.: 234076-75-6

Cat. No.: B3050057

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Role: Senior Application Scientist Department: Chemical Safety & Process Engineering Status: Operational

Critical Safety Alerts (Read Before Proceeding)

WARNING: Polynitro aromatic compounds (PNACs) possess high energy density. Their stability is deceptively conditional; what is stable in solution can become a high-order explosive when dry, impure, or in contact with incompatible metals.[1]

Immediate "STOP WORK" Triggers

If you encounter any of the following, cease operations immediately, evacuate the immediate area, and contact your site's Environmental Health & Safety (EHS) officer.

- **Crystallization on Caps:** Any visible crystals on the threads, cap, or neck of a storage bottle (especially Picric Acid or Dinitrophenol). DO NOT ATTEMPT TO OPEN. Friction from unscrewing the cap can detonate the friction-sensitive crystals.
- **Dry "Wetted" Reagents:** If a reagent sold as "wetted" (e.g., Picric Acid, Dinitrotoluene) appears as a dry powder or the water level has receded below the solid mass.
- **Unexpected Color Change:** A sudden shift to deep red, purple, or black upon adding a base (amine, hydroxide, alkoxide) to a PNAC solution. This indicates the formation of a potentially

explosive Meisenheimer complex.

Troubleshooting Guides & FAQs

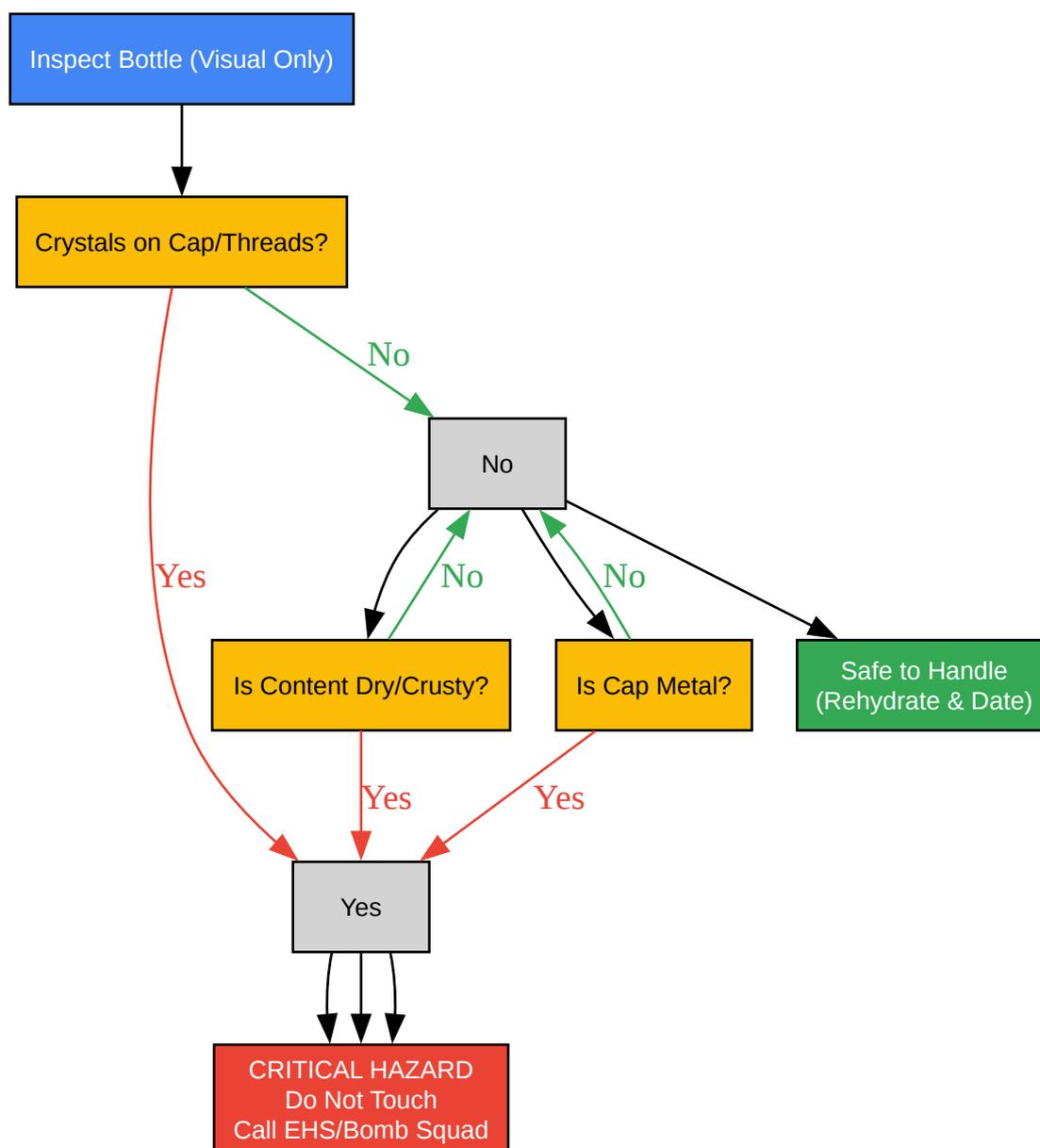
Module A: Storage & Stability (The "Old Bottle" Syndrome)

User Question: "I found a vintage bottle of Picric Acid (Trinitrophenol) in the back of our cabinet. The liquid level is low, and there are yellow crystals around the rim. Can I just add water and use it?"

Scientist Response: ABSOLUTELY NOT. This is a textbook bomb squad scenario.

The Mechanism: Picric acid is sold wetted (usually >30% water) to desensitize it. When it dries, it becomes a high explosive (velocity of detonation ~7,350 m/s). Furthermore, picric acid is acidic; if it has contacted the metal cap over decades, it likely formed metal picrates (e.g., iron or copper picrate), which are significantly more shock-and friction-sensitive than the acid itself.

Protocol: Assessment of Aged Inventory Follow this logic flow to determine the safety of your inventory.



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Caption: Figure 1: Decision logic for handling aged polynitro aromatic inventory. Any "Yes" in the yellow nodes escalates to a critical hazard.

Module B: Synthesis & Reaction Control

User Question: "I am performing a nitration of a toluene derivative. The temperature spiked unexpectedly, and the mixture is darkening. Should I ice it or dump it?"

Scientist Response: You are likely experiencing the onset of a thermal runaway. Polynitrations are highly exothermic. If the temperature exceeds the decomposition threshold, the nitro groups can oxidize the aromatic ring, releasing massive amounts of gas (

,
) and heat.

Troubleshooting Steps:

- Stop Addition: Immediately stop adding the nitrating agent.
- Maximum Cooling: Apply an ice/brine bath.
- Quench (If Safe): If the temperature is below the critical decomposition point (see Table 1) but rising, quench onto a large excess of ice.
- Evacuate: If the temperature approaches the decomposition onset (e.g., $>200^{\circ}\text{C}$ for many PNACs) or if "fuming" occurs, evacuate.

Data: Thermal Stability of Common PNACs Use these values to set your "Never Exceed" temperature limits.

Compound	Abbr.	Melting Point (°C)	Decomposition Onset (°C)	Hazard Note
2,4,6-Trinitrotoluene	TNT	80.8	~295 (Rapid)	Stable liquid range, but sensitive to shock when crystalline.
2,4,6-Trinitrophenol	TNP (Picric Acid)	122.5	~300 (Explodes)	Forms sensitive salts; acidic.
1,3,5-Trinitrobenzene	TNB	122	~300	More stable than TNT but higher brisance.
Tetryl	-	129	~187	Low decomposition temp. Highly sensitive booster explosive.
1,3,5-Triamino-2,4,6-trinitrobenzene	TATB	350	>350	Extremely insensitive; high thermal stability.

Note: Decomposition temperatures vary by purity and confinement. Always assume a safety margin of -50°C.

Module C: Chemical Incompatibility (The "Purple Flash")

User Question: "I added an amine catalyst to my trinitrobenzene solution, and it instantly turned deep purple. Is this a reaction impurity?"

Scientist Response: This is not an impurity; it is a Meisenheimer Complex (or Janowski Complex).

The Mechanism: Electron-deficient polynitro aromatics are susceptible to nucleophilic attack by bases (amines, hydroxides, alkoxides). The nucleophile attacks the aromatic ring, forming an

anionic

-complex.

- Risk: While often used as colorimetric tests (Janowski reaction), these complexes—and their salts—can be explosive if isolated or allowed to dry.
- Action: Do not concentrate this solution. Neutralize it slowly with dilute acid to revert the complex or destroy it (see Module D).

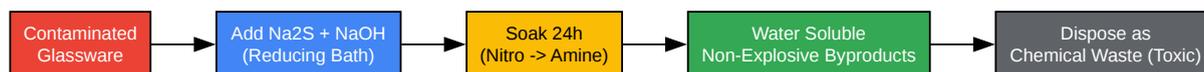
Module D: Decontamination & Disposal

User Question: "How do I clean glassware contaminated with trace TNT or Picric Acid? I don't want to put it in the general wash."

Scientist Response: Never place PNAC-contaminated glass in a general dishwasher or base bath (risk of forming explosive salts). You must chemically destroy the nitro functionality.

Protocol: Sulfide Reduction Method This method reduces nitro groups to amino groups, rendering the compound water-soluble and non-explosive (though still toxic).

- Preparation: Prepare a solution of Sodium Sulfide () and Sodium Hydroxide in water.
- Soaking: Submerge glassware or spill residue in this solution.
- Reaction: The solution will turn dark red/brown (reduction byproducts). Allow to stand for 24 hours.
- Disposal: The resulting solution contains aromatic amines. Neutralize and dispose of as Hazardous Chemical Waste (Toxic), not explosive waste.



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Caption:Figure 2: Chemical destruction workflow for trace polynitro aromatic contamination using sulfide reduction.

References

- National Institutes of Health (PubChem).Picric Acid (Compound Summary). Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison (EHS).Safe Handling of Picric Acid. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Picric Acid, Wet - Occupational Chemical Database. Retrieved from [\[Link\]](#)
- BenchChem Technical Support.Comparative Analysis of Thermal Properties of Dinitrobenzene and Trinitrobenzene Derivatives.
- Urben, P. G.Bretherick's Handbook of Reactive Chemical Hazards. (Standard reference for chemical incompatibility and Meisenheimer complex hazards).
- Lunn, G., & Sansone, E. B.Destruction of Hazardous Chemicals in the Laboratory. (Source for Sodium Sulfide reduction protocol).
- American Chemical Society (ACS).Detection of Multiple Nitroaromatic Explosives via Formation of a Janowsky Complex. (Source for Meisenheimer/Janowski reaction mechanism).[2] Retrieved from [\[Link\]](#)

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Sources

- [1. unsw.edu.au](https://unsw.edu.au) [unsw.edu.au]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
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